

Perilloxin: A Prenylated 3-Benzoxepin Derivative as a Cyclooxygenase-1 Inhibitor

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Compound of Interest

Compound Name: *Perilloxin*

Cat. No.: *B150070*

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An In-Depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Perilloxin**, a naturally occurring prenylated 3-benzoxepin derivative. The document details its origin, chemical properties, biological activity, and the experimental methodologies used for its characterization. This guide is intended for researchers, scientists, and professionals in the field of drug development who are interested in natural product pharmacology and the exploration of novel anti-inflammatory agents.

Introduction

Perilloxin is a natural compound isolated from the stems of *Perilla frutescens* var. *acuta*, a plant with a long history of use in traditional Chinese medicine.[1] Structurally, it belongs to the class of prenylated 3-benzoxepin derivatives.[1] The core of its biological activity, as identified through bioassay-guided fractionation, is its inhibitory effect on cyclooxygenase-1 (COX-1), a key enzyme in the inflammatory pathway.[1] This guide synthesizes the available scientific data on **Perilloxin**, presenting it in a structured format for easy reference and application in a research and development setting.

Chemical and Physical Properties

Perilloxin is characterized by a specific chemical structure and molecular formula. Along with **Perilloxin**, a related compound, Dehydro**perilloxin**, was also isolated from the same plant source.[1]

Property	Perilloxin	Dehydroperilloxin
Systematic Name	(-)-(R)-5-methoxy-2,3-dihydrofuro[2,3-g][2]benzoxepin	5-methoxyfuro[2,3-g]benzoxepin
Molecular Formula	C ₁₆ H ₁₈ O ₄	C ₁₆ H ₁₆ O ₄
Natural Source	Stems of <i>Perilla frutescens</i> var. <i>acuta</i>	Stems of <i>Perilla frutescens</i> var. <i>acuta</i>
Compound Class	Prenylated 3-benzoxepin derivative	Prenylated 3-benzoxepin derivative

Biological Activity: Cyclooxygenase-1 Inhibition

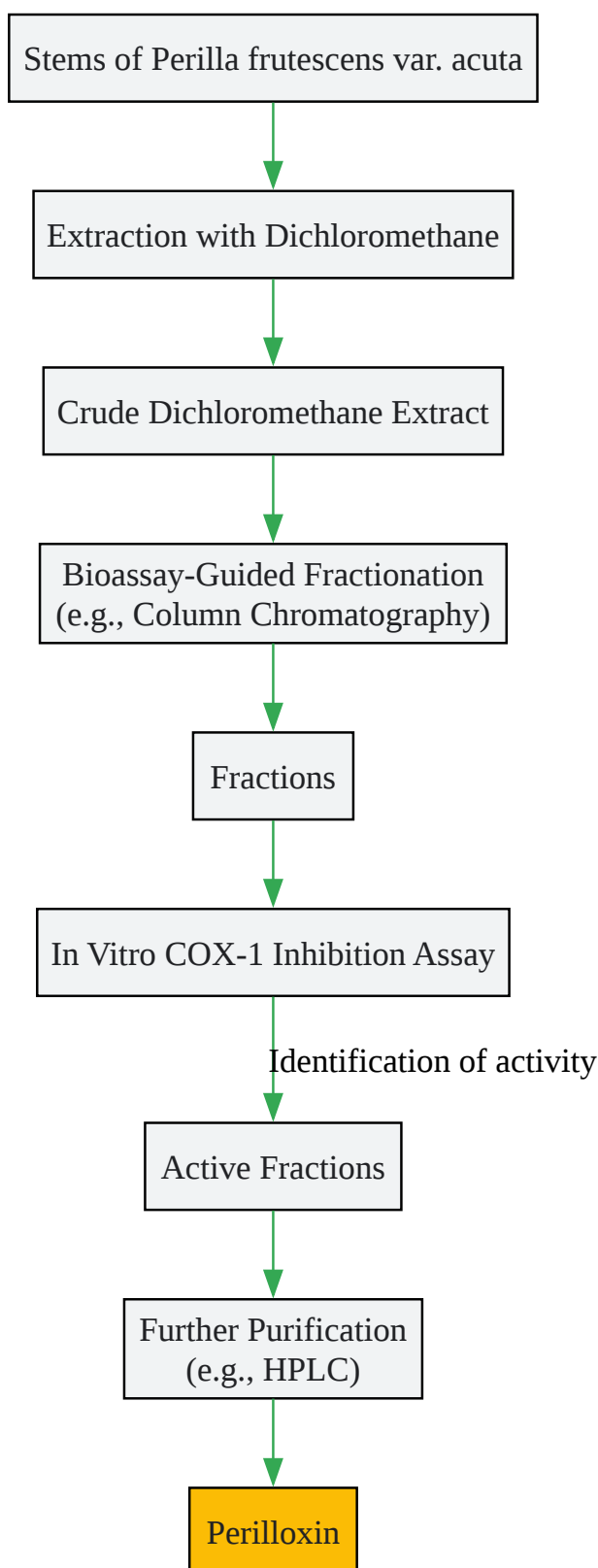
The primary reported biological activity of **Perilloxin** is the inhibition of cyclooxygenase-1 (COX-1). COX-1 is a constitutive enzyme that plays a role in various physiological processes, including the production of prostaglandins which are mediators of inflammation. The inhibitory potency of **Perilloxin** and its analogue, **Dehydroperilloxin**, was determined through in vitro assays.

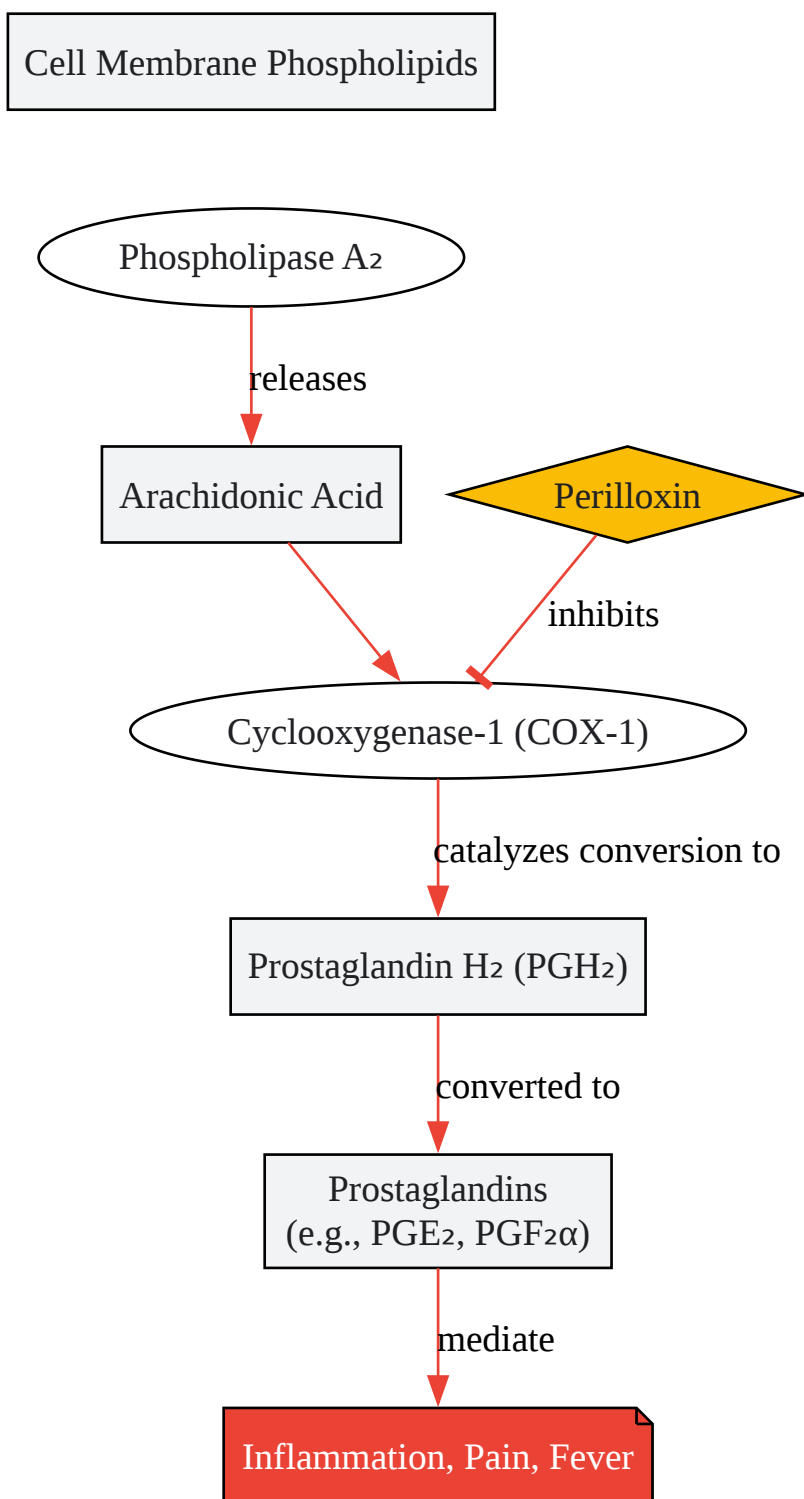
Compound	Target	IC ₅₀ Value (μM)
Perilloxin	Cyclooxygenase-1 (COX-1)	23.2
Dehydroperilloxin	Cyclooxygenase-1 (COX-1)	30.4

The inhibitory activity of these compounds suggests their potential as anti-inflammatory agents.

Experimental Protocols

Perilloxin was isolated from the dichloromethane extract of the stems of *Perilla frutescens* var. *acuta* using a bioassay-guided fractionation approach. The process was monitored by an in vitro cyclooxygenase-1 inhibition test. While the exact, detailed protocol for the isolation of **Perilloxin** is not fully available, a general workflow can be inferred.





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References

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